

3-Bromo-4-hydroxybenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-4-hydroxybenzaldehyde

Cat. No.: B1265673

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An In-Depth Technical Guide to 3-Bromo-4-hydroxybenzaldehyde

For researchers, scientists, and professionals in drug development, **3-Bromo-4-hydroxybenzaldehyde** is a significant intermediate in organic synthesis. This guide provides comprehensive details on its chemical properties, synthesis, and purification, presented in a structured and technically detailed format.

Core Chemical and Physical Properties

3-Bromo-4-hydroxybenzaldehyde is a white or light yellow crystalline powder.^[1] It is soluble in organic solvents such as glacial acetic acid, acetone, and methanol, and only slightly soluble in water.^[1] The key quantitative data for this compound are summarized below.

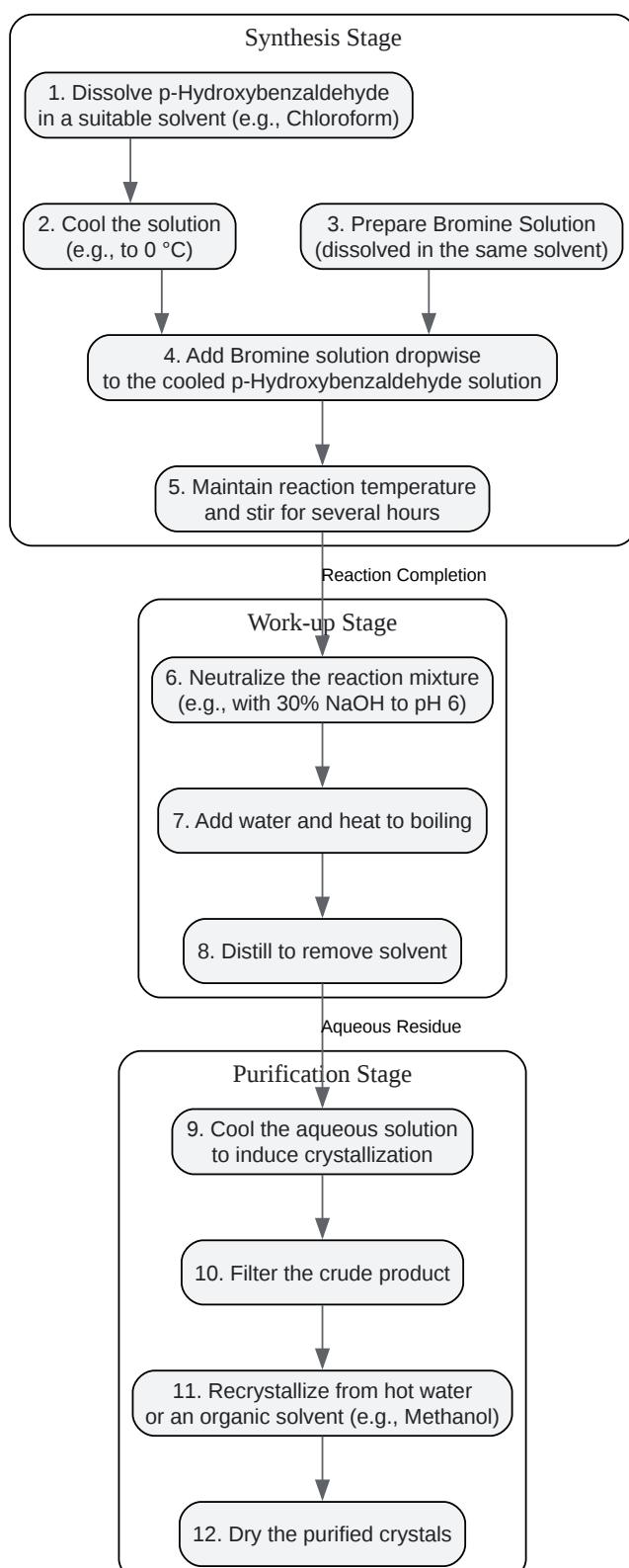
Property	Value	Citations
Molecular Formula	C ₇ H ₅ BrO ₂	[2] [3] [4] [5] [6]
Molecular Weight	201.02 g/mol	[2] [3] [4] [5] [7]
IUPAC Name	3-bromo-4-hydroxybenzaldehyde	[2]
CAS Number	2973-78-6	[2] [3] [7]
Melting Point	130-135 °C	[1] [7]
Boiling Point	Approximately 261 °C (at normal pressure)	[1]
Density	1.737 g/cm ³	[1]
Vapor Pressure	0.00718 mmHg at 25 °C	[1]

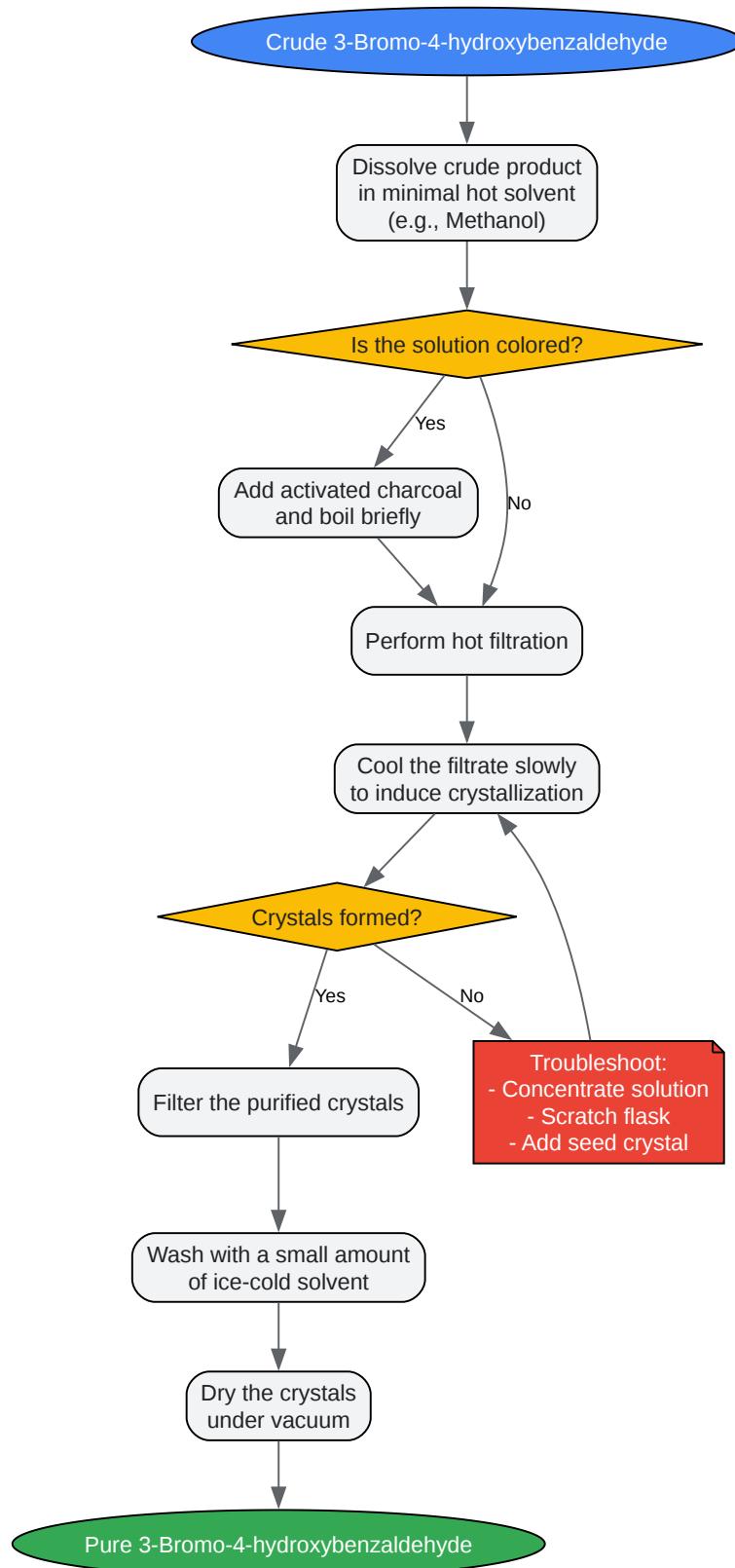
Synthesis of 3-Bromo-4-hydroxybenzaldehyde

The primary method for synthesizing **3-Bromo-4-hydroxybenzaldehyde** involves the bromination of p-hydroxybenzaldehyde.[\[1\]](#)[\[8\]](#) Various solvents and conditions can be employed to optimize the yield and minimize the formation of by-products like 3,5-dibromo-4-hydroxybenzaldehyde.[\[1\]](#)

General Synthesis Workflow

The logical flow for the synthesis and purification of **3-Bromo-4-hydroxybenzaldehyde** is outlined below.



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